

Technical Guide: Determination of the Molecular Weight of 2-Methylbutyl isobutyrate-d7

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Compound of Interest

Compound Name: 2-Methylbutyl isobutyrate-d7

Cat. No.: B12381960

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed methodology for the calculation of the molecular weight of the deuterated compound **2-Methylbutyl isobutyrate-d7**. This information is critical for various applications in analytical chemistry, drug metabolism studies, and isotopic labeling.

Overview of 2-Methylbutyl isobutyrate and its Deuterated Analog

2-Methylbutyl isobutyrate is a carboxylic ester with the molecular formula $C_9H_{18}O_2$.^{[1][2][3]} Its standard molecular weight is approximately 158.24 g/mol.^{[1][2][4]} The deuterated analog, **2-Methylbutyl isobutyrate-d7**, is a form of this compound where seven hydrogen atoms have been replaced by deuterium isotopes. This isotopic substitution is a powerful tool in various scientific disciplines, primarily for tracing metabolic pathways and as an internal standard in mass spectrometry-based quantification.

Calculation of Molecular Weight

The molecular weight of **2-Methylbutyl isobutyrate-d7** is determined by adjusting the molecular weight of the non-labeled compound to account for the mass difference between hydrogen and deuterium.

Foundational Data

Accurate calculation of the molecular weight requires precise atomic masses of the constituent elements and the deuterium isotope. The table below summarizes the key values used in this calculation.

Element/Isotope	Symbol	Atomic Mass (amu)
Carbon	C	~12.011
Hydrogen	H	~1.008
Oxygen	O	~15.999
Deuterium	D or ^2H	~2.014[5][6][7]

Step-by-Step Calculation Methodology

The molecular formula for non-labeled 2-Methylbutyl isobutyrate is $\text{C}_9\text{H}_{18}\text{O}_2$. [1][2][3] For the d7 variant, seven hydrogen atoms are substituted with deuterium.

- Determine the molecular formula of the deuterated compound:
 - Start with the original formula: $\text{C}_9\text{H}_{18}\text{O}_2$
 - Remove 7 hydrogen atoms: $\text{C}_9\text{H}_{11}\text{O}_2$
 - Add 7 deuterium atoms: $\text{C}_9\text{H}_{11}\text{D}_7\text{O}_2$
- Calculate the mass difference between the replaced hydrogen atoms and the added deuterium atoms:
 - Mass of 7 hydrogen atoms = $7 \times 1.008 \text{ amu} = 7.056 \text{ amu}$
 - Mass of 7 deuterium atoms = $7 \times 2.014 \text{ amu} = 14.098 \text{ amu}$
 - Mass increase = $14.098 \text{ amu} - 7.056 \text{ amu} = 7.042 \text{ amu}$
- Calculate the final molecular weight of **2-Methylbutyl isobutyrate-d7**:
 - Molecular Weight of $\text{C}_9\text{H}_{18}\text{O}_2 = 158.24 \text{ g/mol}$ [1][2][4]

- Molecular Weight of C₉H₁₁D₇O₂ = 158.24 g/mol + 7.042 g/mol = 165.282 g/mol

Summary of Quantitative Data

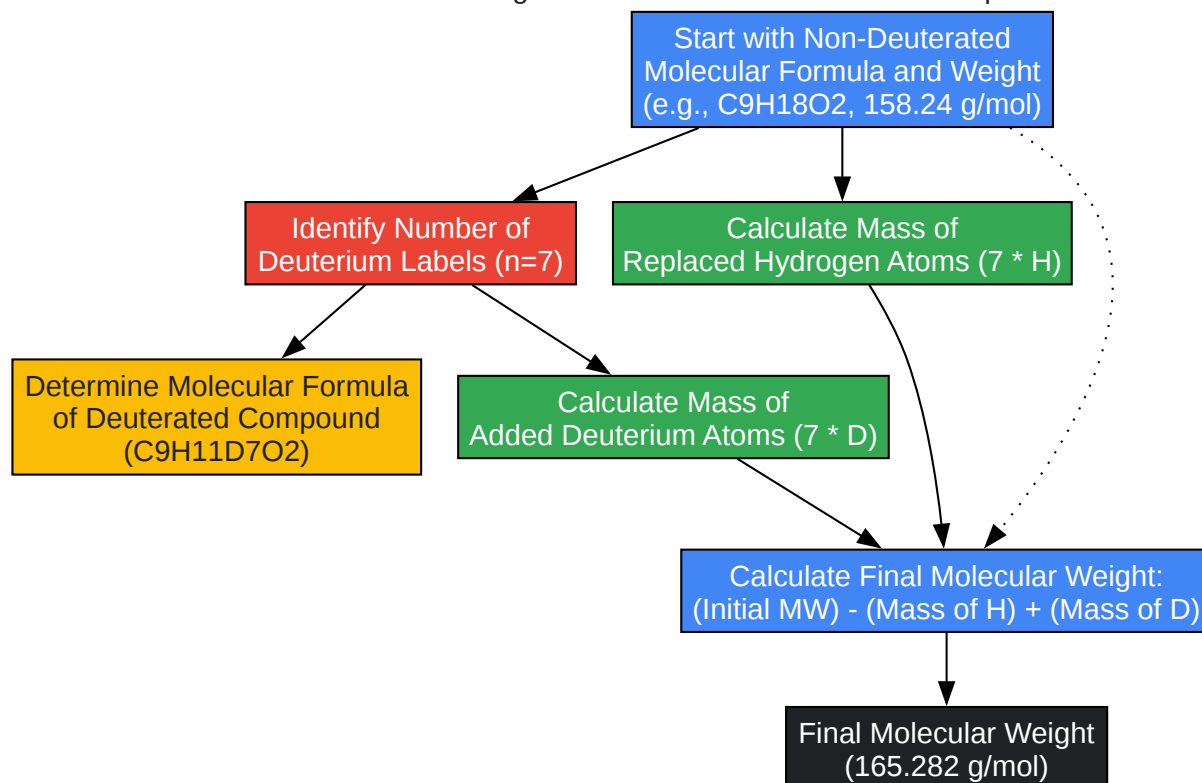
The following table provides a clear comparison of the molecular properties of 2-Methylbutyl isobutyrate and its d₇-labeled counterpart.

Property	2-Methylbutyl isobutyrate	2-Methylbutyl isobutyrate-d ₇
Molecular Formula	C ₉ H ₁₈ O ₂ [1][2][3][8]	C ₉ H ₁₁ D ₇ O ₂
Monoisotopic Mass	158.1307 u	165.1744 u
Molecular Weight	158.24 g/mol [1][2][4]	165.282 g/mol

Logical Relationship Diagram

The following diagram illustrates the logical workflow for calculating the molecular weight of a deuterated compound from its non-deuterated form.

Workflow for Molecular Weight Calculation of a Deuterated Compound



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